

Essential Safety and Handling Protocol for Nirogacestat

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Compound of Interest

Compound Name: Nirogacestat

Cat. No.: B1193386

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Nirogacestat**. The following procedural guidance outlines the necessary personal protective equipment (PPE), handling protocols, and disposal plans to ensure a safe laboratory environment.

Hazard Identification and Classification

Nirogacestat is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, oral - Category 4).[1]
- Causes skin irritation (Skin corrosion/irritation - Category 2).[1]
- Causes serious eye irritation (Serious eye damage/eye irritation - Category 2A).[1]
- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation - Category 3).[1]
- Very toxic to aquatic life with long-lasting effects.[2]

There are currently no established occupational exposure limit values for **Nirogacestat**. [1][2][3]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Nirogacestat** to minimize exposure.

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields.	To prevent eye irritation from dust or splashes.[1][2][3]
Hand Protection	Protective gloves (e.g., nitrile).	To prevent skin irritation and absorption.[1][2][3]
Body Protection	Impervious clothing or lab coat with long sleeves and tight-fitting cuffs.	To protect skin from contact with the substance.[1][2][3][4]
Respiratory Protection	A suitable respirator should be used when handling the powder form or if there is a risk of aerosol formation.	To prevent respiratory tract irritation.[1][2][3]

Experimental Protocols: Handling and Storage

Adherence to the following procedures is essential for the safe handling and storage of **Nirogacestat**.

Engineering Controls:

- Work in a well-ventilated area.[1]
- Use a chemical fume hood or other appropriate exhaust ventilation when handling the powder to avoid dust and aerosol formation.[2]
- Ensure an accessible safety shower and eye wash station are nearby.[1][2][3]

Safe Handling Practices:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
- Avoid contact with eyes and skin.[2]

- Do not eat, drink, or smoke when using this product.[1]
- Wash hands thoroughly after handling.[1]

Storage Conditions:

Condition	Temperature	Duration
Long-term Storage (Powder)	-20°C	6 months
Short-term Shipping	Room Temperature	Less than 2 weeks
In Solvent	-80°C	

Keep container tightly sealed in a cool, well-ventilated area away from direct sunlight and sources of ignition.[2]

Emergency Procedures

First Aid Measures:

- If Inhaled: Remove the individual to fresh air. If breathing is difficult, provide respiratory support.[1]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse.[1]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.[1]
- If Swallowed: Rinse the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[1][5]

Spill Response:

- Evacuate personnel from the immediate area.
- Wear full personal protective equipment, including respiratory protection.[1][3]

- Prevent further leakage or spillage if it is safe to do so.[1][3]
- For liquid spills, absorb the solution with a finely-powdered, liquid-binding material such as diatomite or universal binders.[1][2][3] For solid spills, carefully sweep or vacuum the material, avoiding dust generation.
- Decontaminate the surfaces and any affected equipment by scrubbing with alcohol.[1][2][3]
- Collect all contaminated materials in a sealed container for proper disposal.[1][2]

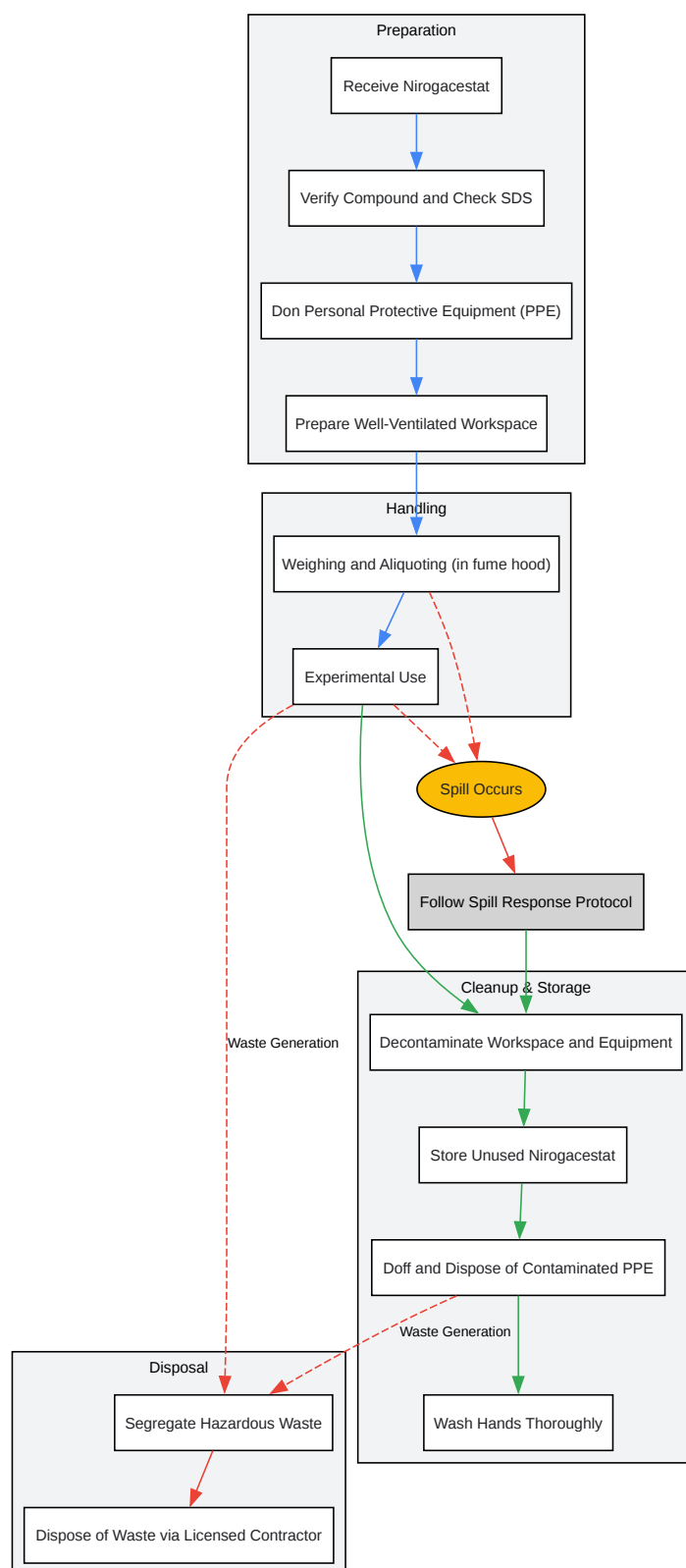
Disposal Plan

All waste containing **Nirogacestat** must be treated as hazardous waste.

- Waste Disposal: Dispose of the substance and its container in accordance with all applicable country, federal, state, and local regulations.[1] This should be done through a licensed hazardous material disposal company.[5]
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the unused product.[5]
- Environmental Precautions: Prevent the product from entering drains, water courses, or the soil.[1][2][3]

Visualized Workflow for Handling Nirogacestat

The following diagram illustrates the standard operating procedure for handling **Nirogacestat** from receipt to disposal.



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Caption: Workflow for the safe handling of **Nirogacestat**.

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